

Recombinant Streptavidin-NC: Amino Acid Sequence Analysis & Structural Integrity

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Compound of Interest

Compound Name: *Recombinant Streptavidin-NC*

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Executive Summary

Recombinant Streptavidin-NC (Natural Core) represents the thermodynamically stable, proteolytic core of the full-length *Streptomyces avidinii* precursor. Unlike the full-length protein (159 residues), which aggregates and binds biotin with lower affinity, the NC variant (residues 13–139) forms a robust homotetramer with optimal biotin-binding kinetics.^[1] This guide details the sequence architecture, mass spectrometric validation, and refolding protocols required to ensure the structural integrity of Streptavidin-NC for drug delivery and diagnostic applications.

Sequence Architecture: The "NC" Truncation

The designation "NC" refers to the removal of the N-terminal and C-terminal regions. This truncation is not merely cosmetic; it is a functional requirement for the formation of the deep biotin-binding pocket.

Comparative Sequence Analysis

The full-length gene (stvc) encodes a precursor that is proteolytically processed. In recombinant production (E. coli), this processing must be engineered into the plasmid or achieved via post-translational enzymatic treatment.

Feature	Full-Length Streptavidin	Core Streptavidin (NC)	Functional Impact
Residue Span	1–159 (Mature)	~13–139	Core removes steric hindrance.[1][2]
Molecular Weight	~16.5 kDa (Monomer)	~13.3 kDa (Monomer)	Core has higher solubility.
Biotin Affinity ()	M	M	Critical: Termini removal allows loop closure.
Aggregation	High (Hydrophobic termini)	Low (Stable Tetramer)	NC is preferred for IVD/Pharma.

The Core Sequence (Residues 13–139)

The canonical amino acid sequence for Streptavidin-NC (monomer) is provided below. Note the critical Trp120 (W120), which is essential for biotin binding.

“

Sequence (127 AA): EAGITGTWYN QLGSTFIVTA GADGALTGTY ESAVGNAESR
YVLTGRYDSA PATDGSGTAL GWTVAWKNNY RNAHSATTWS GQYVGGAEAR INTQWLLTSG
TTEANAWKST LVGHDTFTKV KPSAAS

Key Structural Motifs:

- -Barrel: Residues form an 8-stranded antiparallel -barrel.[1]

- Binding Loop (45–52): A flexible loop (ESRYVLTG) that acts as a "lid," locking biotin into the binding pocket upon complexation. In full-length streptavidin, the N-terminus interferes with this loop's closure.
- Trp120 (W120): A residue from an adjacent subunit that contributes to the biotin-binding site, stabilizing the tetrameric interface.^{[1][3]}

Analytical Workflow: Sequence Validation

Ensuring the fidelity of the "NC" boundaries is critical, as "ragged ends" (e.g., 14–139 or 13–138) can alter off-rates.

Intact Mass Analysis (LC-MS)

Intact mass spectrometry is the gold standard for verifying the N/C-terminal boundaries.

- Method: Reverse-phase LC (C4 column) coupled to ESI-TOF MS.
- Target Mass: Calculate theoretical mass based on the specific construct (e.g., ~13,271 Da for 13–139).
- Acceptance Criteria: Major peak must be within ± 1 Da of theoretical mass. Minor peaks (<5%) corresponding to -1 or +1 amino acid are common but should be minimized.

Peptide Mapping (Trypsin Digest)

To confirm internal sequence fidelity and disulfide status (though Streptavidin lacks internal disulfides, it may form aberrant intermolecular bonds if misfolded).

- Digestion: Trypsin (cleaves at K/R).
- Coverage: >95% sequence coverage required.
- Focus: Verify the N-terminal peptide
EAGITGTWYNQLGSTFIVTAGADGALTGTYESAVGNAESR (Mass ~4167 Da) to confirm the start at Glu13.

Biotin-Binding Activity (HABA Assay)

The HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay measures the displacement of a weak dye by biotin.

- Protocol: Incubate Streptavidin-NC with HABA (high). Add Biotin.^{[1][3][4][5][6][7][8]} Measure decrease in .
- Stoichiometry: Should approach 4.0 biotin molecules per tetramer. <3.5 indicates misfolded protein or blocked sites.

Production & Refolding Protocol

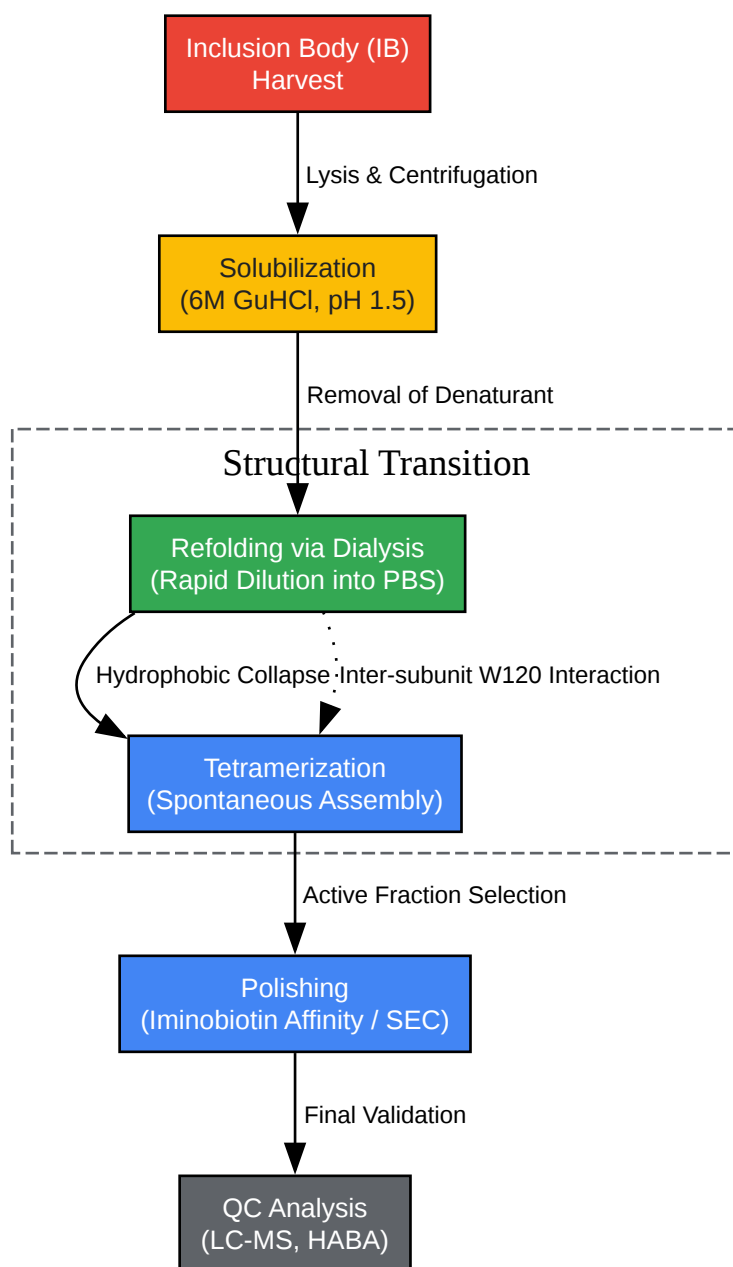
Recombinant Streptavidin-NC is typically expressed as insoluble inclusion bodies (IBs) in *E. coli* due to its toxicity to the host cell. High-yield production requires a rigorous refolding process.

Causal Logic of Refolding

- Why Inclusion Bodies? Streptavidin is lethal to *E. coli* if soluble (biotin sequestration). IBs protect the host.
- Why Core Refolding? The "NC" core refolds more efficiently than full-length because the hydrophobic termini that drive aggregation are absent.

Workflow Visualization

The following diagram outlines the critical path from Inclusion Body to Active Tetramer.



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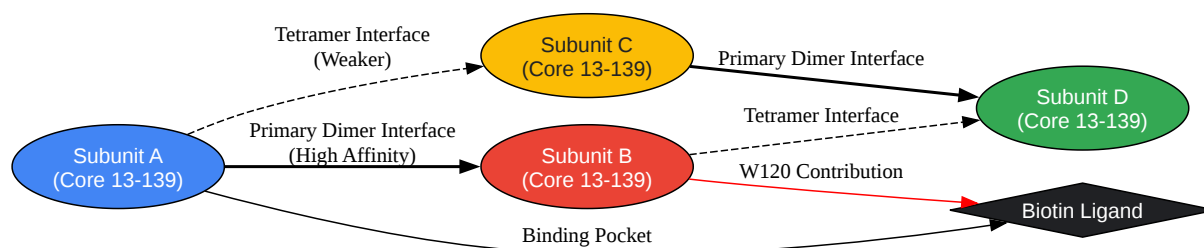
Figure 1: Step-by-step refolding workflow for **Recombinant Streptavidin-NC**. Note the critical transition from monomeric random coil to functional tetramer driven by the removal of chaotropic agents (GuHCl).

Structural Topology & Interaction Logic

The stability of Streptavidin-NC is derived from its quaternary structure. The tetramer can be viewed as a "dimer of dimers."^[1]

Tetramerization Logic

- Level 1 (Monomer):
 - barrel formation.[1][3][8]
- Level 2 (Dimer): Two monomers associate antiparallely via the
 - barrel surface.
- Level 3 (Tetramer): Two dimers associate. Crucially, the biotin-binding site is formed at this interface. Trp120 from Subunit A reaches into the pocket of Subunit B (and vice versa).



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Figure 2: Topological map of the Streptavidin-NC tetramer. The red arrow highlights the obligatory contribution of Trp120 from a neighboring subunit to the active site, explaining why monomers bind biotin weakly.

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